

# An In-depth Technical Guide to 7-Hydroxy-4-(trifluoromethyl)coumarin

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)umbelliferone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of 7-Hydroxy-4-(trifluoromethyl)coumarin. The information is intended for researchers, scientists, and professionals involved in drug development and materials science.

## Chemical Structure and Properties

7-Hydroxy-4-(trifluoromethyl)coumarin, also known as **4-(Trifluoromethyl)umbelliferone**, is a fluorinated derivative of coumarin.<sup>[1][2]</sup> Its structure consists of a benzopyrone core with a hydroxyl (-OH) group at the 7-position and a trifluoromethyl (-CF<sub>3</sub>) group at the 4-position.<sup>[1][2]</sup> This unique substitution pattern, particularly the strongly electron-withdrawing trifluoromethyl group, imparts distinct photophysical and biological properties to the molecule.<sup>[2]</sup>

Below is a diagram of the chemical structure of 7-Hydroxy-4-(trifluoromethyl)coumarin.

Caption: Chemical structure of 7-Hydroxy-4-(trifluoromethyl)coumarin.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	575-03-1	[1][3]
Molecular Formula	C <sub>10</sub> H <sub>5</sub> F <sub>3</sub> O <sub>3</sub>	[1][3]
Molecular Weight	230.14 g/mol	[1][3]
IUPAC Name	7-hydroxy-4-(trifluoromethyl)chromen-2-one	[3]
Synonyms	4-(Trifluoromethyl)umbelliferone, 7-Hydroxy-4-(trifluoromethyl)-2H-chromen-2-one	[1]
Appearance	White to light yellow to light orange powder/crystal	
Melting Point	186.8-187.8 °C	[4]
Purity	>98.0% (HPLC)	

## Spectroscopic Data

The spectroscopic properties of 7-Hydroxy-4-(trifluoromethyl)coumarin are well-documented and are crucial for its identification and application as a fluorescent probe.

Table 2: Spectroscopic Data

Spectroscopy	Solvent	Peaks/Wavelengths	Reference
<sup>1</sup> H NMR	DMSO-d <sub>6</sub>	δ 10.97 (s, 1H), 7.53 (s, 1H), 6.95-6.86 (m, 1H), 6.81 (d, J=2.3Hz, 1H), 6.78-6.68 (m, 1H)	[4][5]
IR (KBr)	v/cm <sup>-1</sup> : 3419, 3096, 1703, 1600, 1409, 1280, 1127, 866, 842	[5]	
Fluorescence	Excitation: 360 nm, Emission: 460 nm	[2]	
UV-Vis Absorption	Ethanol	λ <sub>max</sub> : 338 nm (ε = 12600 M <sup>-1</sup> cm <sup>-1</sup> )	[6]

## Experimental Protocols

The synthesis of 7-Hydroxy-4-(trifluoromethyl)coumarin is commonly achieved through the Pechmann condensation reaction.

### Protocol 1: Synthesis via Pechmann Condensation

This protocol is adapted from literature reports.[4][5]

Materials:

- Resorcinol
- Ethyl trifluoroacetoacetate or Trifluoroacetic anhydride[5]
- Concentrated sulfuric acid or Phosphoric acid[5]
- Ice
- Ethanol
- Water

## Procedure:

- In a three-necked flask, cool 30 mL of concentrated sulfuric acid to 0°C using an ice-salt bath.<sup>[5]</sup>
- Prepare a mixture of 11.0 g of resorcinol and 12 mL of trifluoroacetic anhydride.<sup>[5]</sup>
- Add the resorcinol mixture dropwise to the cooled, rapidly stirring concentrated sulfuric acid, maintaining the temperature below 0°C.<sup>[5]</sup>
- After the addition is complete, continue stirring the reaction mixture for 12 hours.<sup>[5]</sup>
- Pour the reaction mixture into 500 mL of ice water with vigorous stirring to precipitate the product.<sup>[5]</sup>
- Collect the solid product by filtration.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure 7-Hydroxy-4-(trifluoromethyl)coumarin as white, needle-like crystals.<sup>[5]</sup>

Yield: 55.6%<sup>[5]</sup>

## Protocol 2: Mechanochemical Synthesis

A solvent-free approach has also been reported.<sup>[2]</sup>

## Materials:

- 4-(Trifluoromethyl)resorcinol
- Ethyl acetoacetate
- Indium(III) chloride (3 mol%)

## Procedure:

- Mill a mixture of 4-(trifluoromethyl)resorcinol, ethyl acetoacetate, and indium(III) chloride at 60 Hz for 10–20 minutes at room temperature.<sup>[2]</sup>

- Recrystallize the resulting solid to obtain the final product.[2]

Yield: 80–88%[2]

## Applications and Biological Activity

7-Hydroxy-4-(trifluoromethyl)coumarin is a versatile molecule with a range of applications stemming from its strong fluorescence and biological properties.

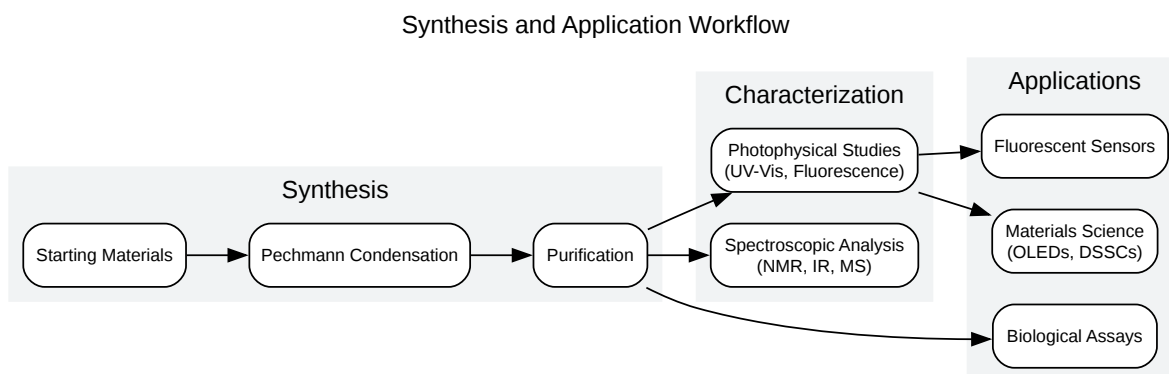
**4.1. Fluorescent Probes and Sensors** Due to its significant fluorescence, this coumarin derivative is widely used as a fluorescent probe.[2] Its fluorescence intensity is sensitive to the microenvironment, including polarity and viscosity, making it useful for monitoring chemical reactions like polymerization.[1] It also exhibits a strong binding affinity for  $\text{H}_2\text{S}/\text{HS}^-$ , leading to an increase in fluorescence intensity, which enables its use as a chemical sensor for these species.[1] The fluorescence is also pH-dependent.[2]

**4.2. Materials Science** The electron-delocalized core of 7-Hydroxy-4-(trifluoromethyl)coumarin makes it a valuable component in the development of dyes and emitters for dye-sensitized solar cells (DSSCs) and organic light-emitting diodes (OLEDs).[1]

**4.3. Biological and Pharmacological Significance** This compound has demonstrated notable biological activities, including:

- **Antibacterial and Antifungal Properties:** It has shown significant antibacterial and promising antifungal activities.[2] Studies have indicated its potential as a lead compound for developing new antibacterial agents against foodborne pathogens.[2] It also shows broad-spectrum antifungal activity against various plant pathogens.[5]
- **Enzymatic Assays:** It is utilized in high-throughput screening assays to assess the activity of cytochrome P450 enzymes, such as CYP3A4, which are critical in drug metabolism.[2]

The following diagram illustrates the workflow from synthesis to application of 7-Hydroxy-4-(trifluoromethyl)coumarin.



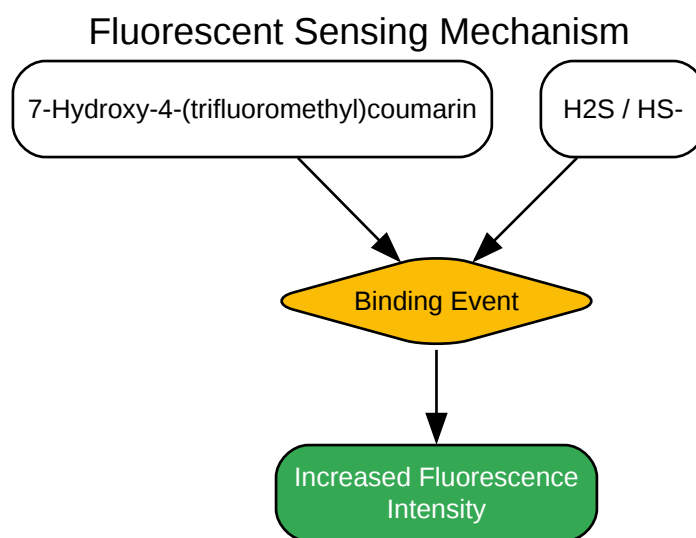
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Caption: General workflow for synthesis and application of 7-Hydroxy-4-(trifluoromethyl)coumarin.

## Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by 7-Hydroxy-4-(trifluoromethyl)coumarin are still under investigation, its application in biological assays often involves the detection of enzymatic activity.<sup>[2]</sup> For instance, in a cytochrome P450 assay, the coumarin derivative acts as a substrate, and its metabolism leads to a fluorescent product, allowing for the quantification of enzyme activity.

The logical relationship for its use as a fluorescent sensor for  $\text{H}_2\text{S}/\text{HS}^-$  can be depicted as follows:



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Caption: Logical diagram of the fluorescent sensing mechanism.

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